

Application Notes & Protocols: [2-(Benzyloxy)-4-bromophenyl]methanol in Advanced Materials Science

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Compound of Interest

Compound Name: [2-(Benzyloxy)-4-bromophenyl]methanol

CAS No.: 1094474-98-2

Cat. No.: B1374753

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Abstract: This document provides a detailed technical guide for researchers, materials scientists, and professionals in drug development on the potential applications of **[2-(Benzyloxy)-4-bromophenyl]methanol**. While direct literature on this specific molecule is emerging, its structural motifs—a reactive benzylic alcohol, a versatile aryl bromide, and a bulky benzyloxy protecting group—suggest significant promise as a key building block in the synthesis of functional polymers, organic electronic materials, and specialized surface coatings. The protocols outlined herein are based on established chemical principles and analogous transformations reported for structurally related compounds.

Introduction: Unlocking the Potential of a Multifunctional Building Block

[2-(Benzyloxy)-4-bromophenyl]methanol is a bespoke organic molecule poised for significant impact in materials science. Its unique trifunctional nature offers a strategic advantage in the design and synthesis of novel materials. The interplay between its three key

functional groups allows for orthogonal chemical modifications, paving the way for the creation of complex, high-performance materials.

- The Hydroxymethyl Group (-CH₂OH): This primary alcohol is a versatile handle for esterification, etherification, and conversion to other functional groups. It serves as a primary point of attachment for polymerization or surface grafting.
- The Aryl Bromide (-Br): The bromine atom on the phenyl ring is a prime site for a variety of cross-coupling reactions, such as Suzuki, Stille, and Sonogashira couplings. This enables the extension of the aromatic system, leading to the formation of conjugated polymers and dendrimers with interesting optoelectronic properties.
- The Benzyloxy Group (-OCH₂Ph): This bulky ether group can be used to tune the solubility and processing characteristics of resulting materials. Furthermore, it can be cleaved under specific conditions to reveal a reactive phenol, offering a secondary site for modification.

These features make **[2-(Benzyloxy)-4-bromophenyl]methanol** a highly attractive precursor for materials with applications in organic light-emitting diodes (OLEDs), photovoltaics, and advanced coatings.

Physicochemical Properties & Handling

A summary of the key physicochemical properties of **[2-(Benzyloxy)-4-bromophenyl]methanol** is presented in the table below.

Property	Value	Source
CAS Number	1094474-98-2	[1]
Molecular Formula	C ₁₄ H ₁₃ BrO ₂	[1]
Molecular Weight	293.16 g/mol	[1]
Appearance	White to off-white solid	Inferred from typical properties of similar compounds
Solubility	Soluble in common organic solvents (e.g., THF, CH ₂ Cl ₂ , CHCl ₃)	Inferred from structure

Safety & Handling: **[2-(Benzyloxy)-4-bromophenyl]methanol** should be handled in a well-ventilated fume hood. Personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. Based on hazard information for similar brominated aromatic compounds, it may cause skin and eye irritation.^[1]

Proposed Applications & Protocols

The unique trifunctional nature of **[2-(Benzyloxy)-4-bromophenyl]methanol** allows for its application in several areas of materials science. The following sections outline hypothetical, yet scientifically grounded, protocols for its use.

Synthesis of Functionalized Poly(aryl ether)s via Nucleophilic Aromatic Substitution

The benzyloxy group of **[2-(Benzyloxy)-4-bromophenyl]methanol** can be deprotected to yield a phenol, which can then participate in nucleophilic aromatic substitution (S_NAr) reactions to form poly(aryl ether)s. The bromine atom can be retained for post-polymerization modification.

Workflow for Poly(aryl ether) Synthesis:



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Caption: Workflow for the synthesis of a functionalized poly(aryl ether).

Protocol 1: Synthesis of a Bromine-Functionalized Poly(aryl ether)

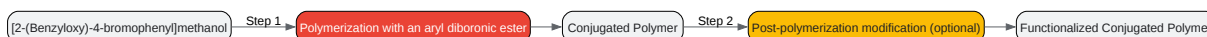
- Deprotection of **[2-(Benzyloxy)-4-bromophenyl]methanol**:
 - Dissolve **[2-(Benzyloxy)-4-bromophenyl]methanol** (1 eq.) in ethanol in a round-bottom flask.
 - Add a catalytic amount of palladium on carbon (10% Pd/C).

- Purge the flask with hydrogen gas and maintain a hydrogen atmosphere (e.g., using a balloon).
 - Stir the reaction at room temperature for 12-24 hours, monitoring by TLC until the starting material is consumed.
 - Filter the reaction mixture through Celite to remove the catalyst and concentrate the filtrate under reduced pressure to obtain 2-bromo-5-(hydroxymethyl)phenol.
- Polymerization:
 - In a three-neck flask equipped with a mechanical stirrer, Dean-Stark trap, and nitrogen inlet, combine 2-bromo-5-(hydroxymethyl)phenol (1 eq.), an activated dihalide such as bis(4-fluorophenyl)sulfone (1 eq.), and potassium carbonate (2 eq.).
 - Add a high-boiling aprotic solvent such as N-methyl-2-pyrrolidone (NMP) and toluene.
 - Heat the mixture to reflux to azeotropically remove water.
 - After water removal, slowly increase the temperature to 180-200 °C and maintain for 8-12 hours.
 - Cool the reaction mixture, precipitate the polymer in methanol, filter, and dry under vacuum.

Monomer for Suzuki Polycondensation to Yield Conjugated Polymers

The aryl bromide functionality of **[2-(Benzyloxy)-4-bromophenyl]methanol** makes it an ideal monomer for Suzuki polycondensation, a powerful tool for synthesizing conjugated polymers for organic electronics.

Workflow for Suzuki Polycondensation:



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Caption: Workflow for Suzuki polycondensation and post-modification.

Protocol 2: Synthesis of a Conjugated Polymer via Suzuki Polycondensation

- Monomer Preparation:
 - Ensure **[2-(Benzyloxy)-4-bromophenyl]methanol** is pure and dry.
- Suzuki Polycondensation:
 - To a Schlenk flask under an inert atmosphere (argon or nitrogen), add **[2-(Benzyloxy)-4-bromophenyl]methanol** (1 eq.), an aryl diboronic ester (e.g., 1,4-benzenediboronic acid bis(pinacol) ester) (1 eq.), and a palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%).
 - Add a suitable solvent system, typically a mixture of toluene and an aqueous base solution (e.g., 2M K₂CO₃).
 - Heat the reaction mixture to 80-90 °C and stir vigorously for 24-48 hours.
 - Monitor the growth of the polymer by observing the increase in viscosity.
 - Upon completion, cool the reaction and precipitate the polymer into a non-solvent like methanol.
 - Purify the polymer by Soxhlet extraction with methanol, acetone, and chloroform to remove catalyst residues and oligomers.

Initiator for Atom Transfer Radical Polymerization (ATRP)

The hydroxymethyl group can be converted into an ATRP initiator, allowing for the growth of well-defined polymer chains from the aromatic core. This creates graft copolymers with a functional aromatic core and polymer arms with tunable properties.

Workflow for ATRP Initiator Synthesis and Polymerization:



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Sources

- 1. 1094474-98-2[[2-(Benzyloxy)-4-bromophenyl]methanol][BLD Pharm [bldpharm.com]
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